

A Comprehensive Technical Review of Harziane Diterpenoids: From Isolation to Biological Function

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Compound of Interest

Compound Name: *Trigonothylin C*

Cat. No.: *B15595305*

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Introduction

While the specific compound "**Trigonothylin C**" remains undocumented in the current scientific literature, this technical guide provides an in-depth review of a closely related and extensively studied class of natural products: the harziane diterpenoids. These intricate molecules, primarily isolated from the fungus *Trichoderma harzianum*, have garnered significant interest within the scientific community due to their unique chemical architectures and promising biological activities. This document serves as a comprehensive resource, detailing their chemical structures, biological effects, and the experimental methodologies employed in their study.

Trichoderma harzianum is a well-known biocontrol agent in agriculture and a prolific producer of a diverse array of secondary metabolites, including a significant number of terpenoids.[1][2] Among these, the harziane diterpenoids are distinguished by their complex 6/5/7/4 carbocyclic scaffold.[3] The discovery of new harziane diterpenoids continues to expand the structural

diversity of this class of compounds and provides a foundation for the development of novel therapeutic agents.^{[4][5]}

Chemical Structures and Biological Activities of Harziane Diterpenoids

A variety of harziane diterpenoids have been isolated and characterized from *Trichoderma harzianum*. These compounds exhibit a range of biological activities, including antibacterial, antifungal, cytotoxic, and phytotoxic effects. The structural diversity within this class contributes to their varied biological profiles.

Table 1: Biological Activities of Selected Harziane Diterpenoids

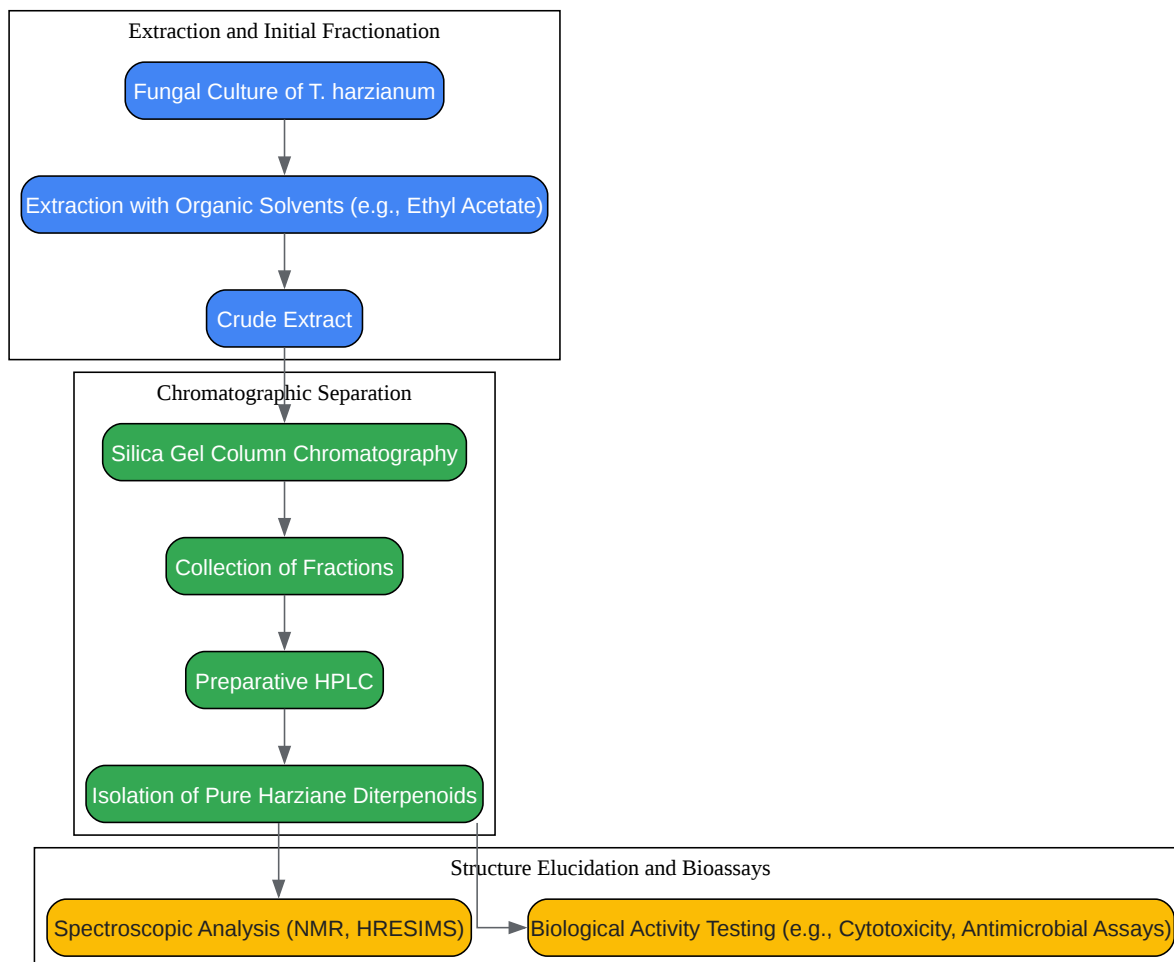
Compound Name	Source Organism	Biological Activity	Quantitative Data (IC ₅₀ /MIC)	Reference(s)
Harziaderma A	Trichoderma harzianum	Antibacterial against Bacillus cereus	Not specified	[4]
Harzianone G	Trichoderma harzianum	Antibacterial against Bacillus cereus	Not specified	[4]
Revised Furanharzianone B	Trichoderma harzianum	Moderate inhibition of NO generation in LPS-treated RAW 264.7 cells	Not specified	[4]
3R-hydroxy-9R,10R-dihydroharzianone	Trichoderma harzianum X-5	Inhibitory activity against Chattonella marina	IC ₅₀ : 7.0 µg/mL	[6]
Trichodermanin C	Trichoderma harzianum OUPS-111D-4	Cytotoxic against P388, HL-60, and L1210 cell lines	IC ₅₀ : 7.9 µM (P388), 6.8 µM (HL-60), 7.6 µM (L1210)	[6]
Harzianones A–D and Harziane	Trichoderma harzianum XS 20,090,075	Phytotoxic, inhibiting germination of amaranth and lettuce seeds	At 200 ppm	[6]
Harzianone	Trichoderma longibrachiatum	Antibacterial against Escherichia coli and Staphylococcus aureus	Inhibition zones of 8.3 mm and 7.0 mm, respectively (at 30 µg/disk)	[6]

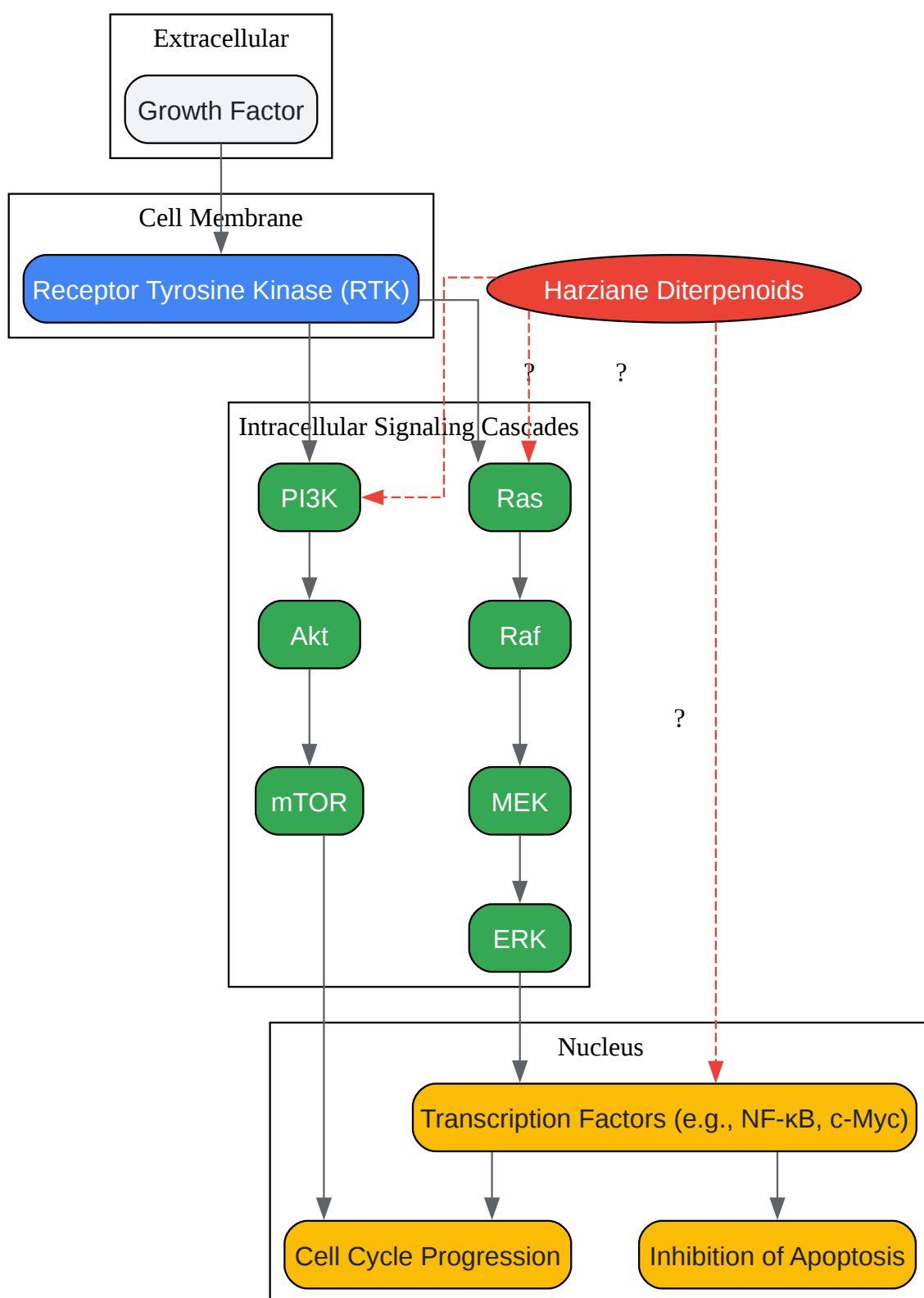
Experimental Protocols

The isolation and characterization of harziane diterpenoids, along with the evaluation of their biological activities, involve a series of detailed experimental procedures.

Isolation and Purification of Harziane Diterpenoids

A general workflow for the isolation of these compounds from *Trichoderma harzianum* is depicted below.





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